

An In-depth Technical Guide to 2,4,6-Trifluoro-3-methoxyphenol

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Compound of Interest

Compound Name: 2,4,6-Trifluoro-3-methoxyphenol

Cat. No.: B14031462

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Introduction

For researchers, scientists, and professionals in drug development, the strategic incorporation of fluorine and methoxy groups into phenolic scaffolds is a cornerstone of modern medicinal chemistry and materials science. These modifications can profoundly influence a molecule's physicochemical properties, including metabolic stability, lipophilicity, and binding affinity to biological targets.^[1] This guide provides a comprehensive technical overview of **2,4,6-Trifluoro-3-methoxyphenol**, a specialized synthon. Due to the limited availability of direct experimental data for this specific compound, this document integrates foundational chemical principles with data from structurally analogous compounds to offer predictive insights into its synthesis, characterization, and potential applications.

Molecular and Physicochemical Properties

2,4,6-Trifluoro-3-methoxyphenol is a polysubstituted aromatic compound. Its core structure consists of a phenol ring functionalized with three fluorine atoms, which are strong electron-withdrawing groups, and one electron-donating methoxy group. This unique combination of substituents creates a distinct electronic environment on the aromatic ring, influencing its reactivity and potential biological activity.

The molecular formula for **2,4,6-Trifluoro-3-methoxyphenol** is $C_7H_5F_3O_2$. Based on this formula, the calculated molecular weight is 178.11 g/mol. A summary of its key identifiers and calculated properties is presented in the table below.

Property	Value	Source
IUPAC Name	2,4,6-Trifluoro-3-methoxyphenol	-
Molecular Formula	$C_7H_5F_3O_2$	Calculated
Molecular Weight	178.11 g/mol	Calculated
CAS Number	Not Found	-
Canonical SMILES	<chem>COC1=C(C(=C(C=C1F)F)F)O</chem>	-
InChI Key	(Predicted)	-

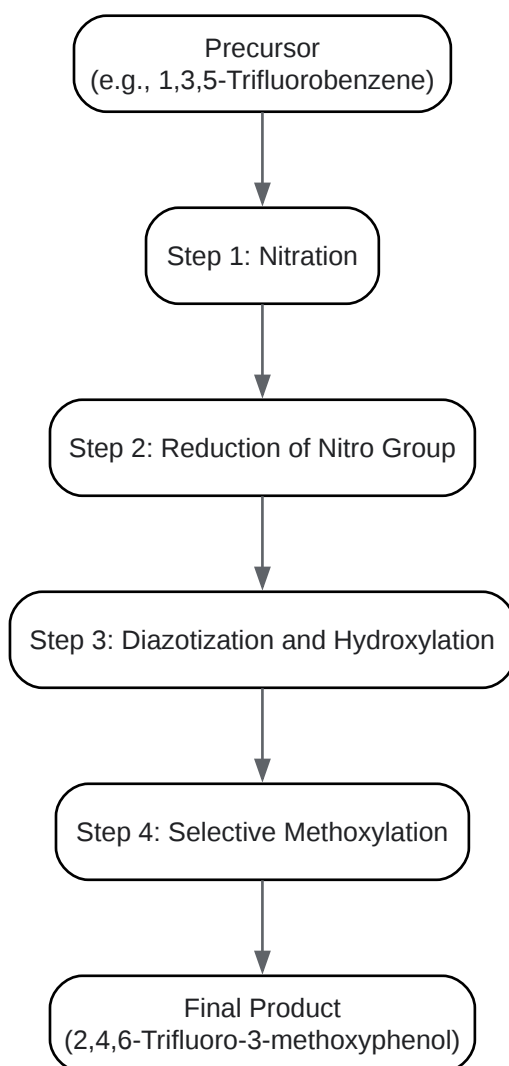
Synthesis and Methodology

While a specific, documented synthesis for **2,4,6-Trifluoro-3-methoxyphenol** is not readily available in the literature, a plausible synthetic route can be proposed based on established organofluorine chemistry and methods for the synthesis of substituted phenols. A potential retrosynthetic analysis suggests that the target molecule could be assembled from a suitably substituted benzene precursor.

One potential forward synthesis could involve the selective methoxylation of a polyfluorinated phenol or the fluorination of a methoxyphenol derivative. For instance, starting from a commercially available trifluorophenol, selective methoxylation could be a viable route, although directing the methoxy group to the 3-position in the presence of three fluorine atoms would require careful consideration of directing group effects and reaction conditions.

Alternatively, a more controlled approach might involve a multi-step synthesis starting from a simpler aromatic precursor, introducing the substituents in a stepwise manner. A hypothetical workflow is outlined below.

Proposed Synthetic Workflow



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Caption: A proposed multi-step synthesis of **2,4,6-Trifluoro-3-methoxyphenol**.

Experimental Protocol (Hypothetical)

- Nitration of a Fluorinated Precursor: A suitable polyfluorinated benzene derivative would be subjected to nitration using a mixture of nitric acid and sulfuric acid to introduce a nitro group.
- Reduction to Aniline: The resulting nitro compound would be reduced to the corresponding aniline derivative, for example, using a metal catalyst such as palladium on carbon with hydrogen gas.

- **Formation of Phenol:** The aniline derivative would then undergo diazotization with sodium nitrite in an acidic medium, followed by hydrolysis of the diazonium salt to yield the corresponding phenol.
- **Selective Methoxylation:** The final step would involve the selective methoxylation of the trifluorophenol intermediate. This could potentially be achieved using a methylating agent like dimethyl sulfate or methyl iodide in the presence of a base. The regioselectivity of this step would be critical.

Spectroscopic Characterization

The structural elucidation of **2,4,6-Trifluoro-3-methoxyphenol** would rely on a combination of standard spectroscopic techniques. The predicted spectral features are based on the analysis of structurally similar compounds.^{[2][3]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, particularly ^1H NMR and ^{19}F NMR, would be instrumental in confirming the structure.^{[4][5]}

- **^1H NMR:** The proton NMR spectrum is expected to show distinct signals for the hydroxyl proton, the methoxy protons, and the aromatic proton. The hydroxyl proton's chemical shift will be sensitive to the solvent and concentration. The methoxy group should appear as a singlet, likely in the range of 3.8-4.0 ppm. The single aromatic proton will likely appear as a multiplet due to coupling with adjacent fluorine atoms.
- **^{13}C NMR:** The carbon NMR spectrum would show seven distinct signals corresponding to the seven carbon atoms in the molecule. The chemical shifts of the aromatic carbons would be significantly influenced by the attached fluorine and oxygen substituents.
- **^{19}F NMR:** As a powerful tool for analyzing organofluorine compounds, ^{19}F NMR would provide unambiguous evidence for the fluorine substituents.^{[6][7]} Three distinct signals are expected for the three non-equivalent fluorine atoms at the 2, 4, and 6 positions. The chemical shifts and coupling patterns (J-coupling) between the fluorine atoms and with the aromatic proton would be key for confirming their relative positions. The typical chemical shift range for aromatic C-F bonds is between -80 and -170 ppm relative to a CFCl_3 standard.^[8]

Infrared (IR) Spectroscopy

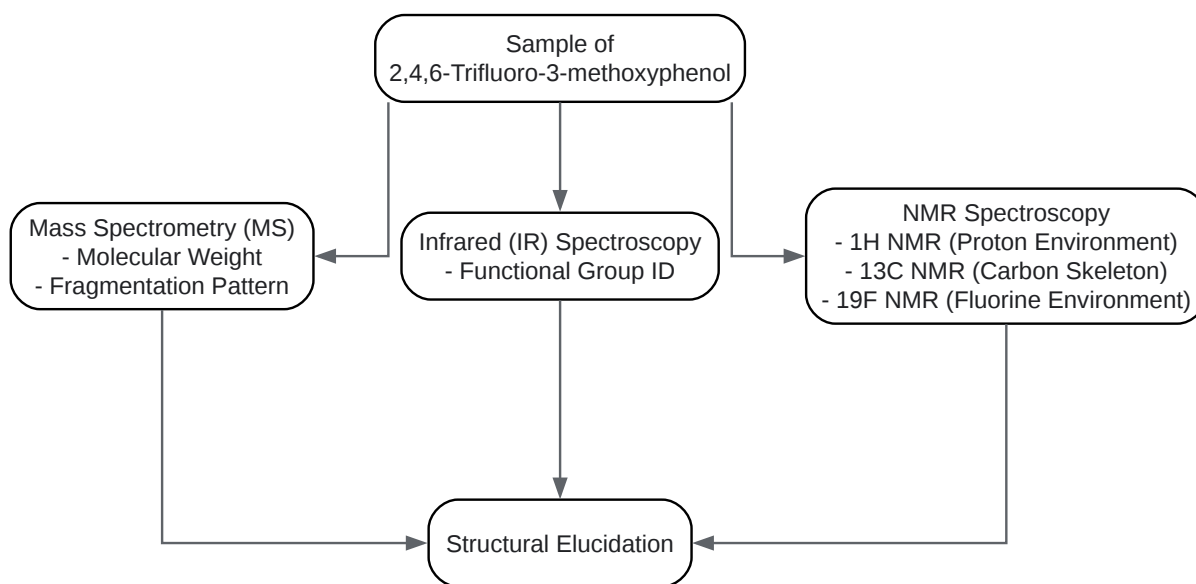
The IR spectrum would display characteristic absorption bands for the functional groups present in the molecule. Key expected vibrations include:

- A broad O-H stretching band for the hydroxyl group, typically in the region of 3200-3600 cm^{-1} .
- C-H stretching vibrations for the aromatic ring and the methoxy group, usually around 2850-3100 cm^{-1} .
- Aromatic C=C stretching bands in the 1450-1600 cm^{-1} region.
- Strong C-O stretching bands for the phenol and methoxy ether linkages, typically between 1000-1300 cm^{-1} .
- Strong C-F stretching bands, which are characteristic for organofluorine compounds, in the 1000-1400 cm^{-1} region.

Mass Spectrometry (MS)

Mass spectrometry would be used to determine the molecular weight and fragmentation pattern. For **2,4,6-Trifluoro-3-methoxyphenol**, the molecular ion peak (M^+) would be expected at an m/z value corresponding to its molecular weight (178.11). The fragmentation pattern would likely involve the loss of methyl and carbonyl groups.

General Analytical Workflow



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Caption: A general workflow for the spectroscopic analysis of **2,4,6-Trifluoro-3-methoxyphenol**.

Potential Applications in Research and Development

Polysubstituted phenols, particularly those containing fluorine and methoxy groups, are valuable building blocks in several areas of research and development.

- **Medicinal Chemistry:** The incorporation of fluorine atoms into drug candidates is a widely used strategy to improve metabolic stability, lipophilicity, and binding affinity.^[1] The unique substitution pattern of **2,4,6-Trifluoro-3-methoxyphenol** makes it an attractive starting material for the synthesis of novel bioactive molecules, such as enzyme inhibitors or receptor modulators.
- **Materials Science:** Fluorinated aromatic compounds are used in the development of advanced materials, including polymers and liquid crystals. The introduction of fluorine can enhance thermal stability and modify electronic properties.

- Agrochemicals: Many modern pesticides and herbicides contain fluorinated aromatic moieties to enhance their efficacy and environmental persistence.

Safety and Handling

Specific toxicity data for **2,4,6-Trifluoro-3-methoxyphenol** are not available. However, based on the general properties of substituted phenols, appropriate safety precautions should be taken. Phenols and their derivatives can be toxic and corrosive.^[9]^[10] They can be harmful if swallowed, inhaled, or absorbed through the skin, and can cause skin and eye irritation or burns.^[10]

Recommended Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- Prevent contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Conclusion

2,4,6-Trifluoro-3-methoxyphenol represents a potentially valuable, yet under-documented, chemical entity for researchers in drug discovery and materials science. While direct experimental data is scarce, this guide provides a solid foundation for its molecular properties, a plausible synthetic strategy, and a predicted spectroscopic profile based on established chemical principles and data from analogous compounds. As with any specialized chemical, appropriate safety measures are paramount. Further research into the synthesis and characterization of this compound will undoubtedly open new avenues for its application.

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